

Application Notes & Protocols: Establishing Antibacterial and Antifungal Assays for Novel Piperazine Compounds

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Compound of Interest

Compound Name: 1-Benzyl-4-(4-nitrobenzyl)piperazine

Cat. No.: B126661

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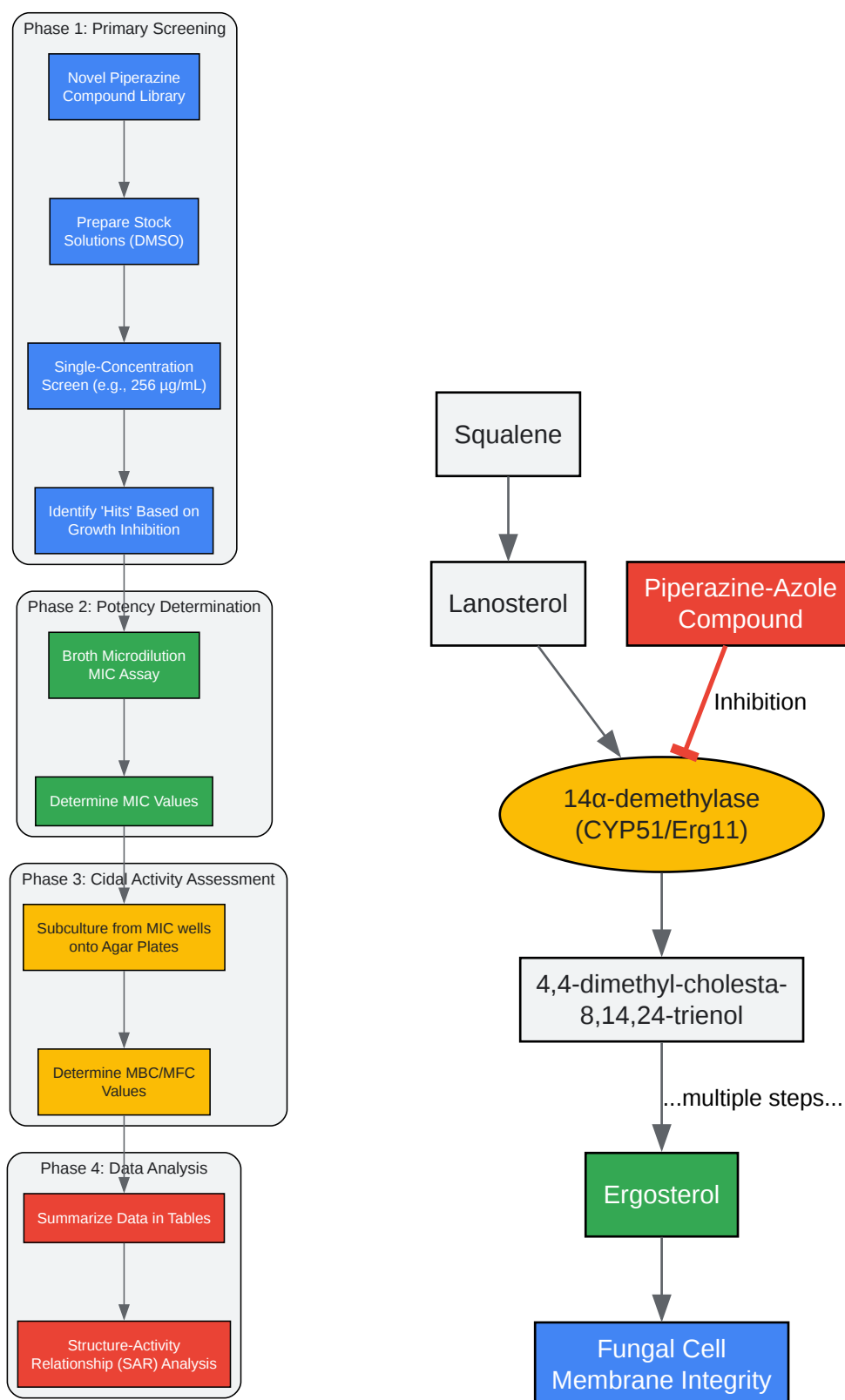
Introduction

Piperazine and its derivatives represent a class of heterocyclic compounds recognized as a "privileged structure" in medicinal chemistry due to their frequent appearance in biologically active compounds. Research has demonstrated that various substituted piperazine derivatives exhibit a broad spectrum of pharmacological activities, including significant antibacterial and antifungal properties.[1][2] The mechanism of action for these compounds can vary; some piperazine-based polymers target and disrupt the cytoplasmic membrane of bacteria, leading to cell lysis, while certain piperazine-azole hybrids are known to inhibit the ergosterol biosynthetic pathway in fungi.[3][4]

These application notes provide detailed protocols for establishing robust in vitro assays to determine the antibacterial and antifungal efficacy of novel piperazine compounds, specifically focusing on the determination of Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal/Fungicidal Concentration (MBC/MFC).

1. General Experimental Workflow

The screening of novel piperazine compounds follows a structured workflow, from initial high-throughput screening to more detailed characterization of the most promising candidates. This process ensures a systematic evaluation of antimicrobial properties.



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References

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